

# Proper Disposal of DSM502: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *DSM502*  
Cat. No.: *B10821659*

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For Immediate Reference: Essential Safety and Disposal Information for **DSM502**

This document provides detailed procedural guidance for the safe handling and disposal of **DSM502** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these protocols to ensure personal safety and environmental compliance. **DSM502**, a pyrrole-based Dihydroorotate Dehydrogenase (DHODH) inhibitor, requires careful management due to its chemical properties.

## Summary of Key Safety and Disposal Data

For quick reference, the following table summarizes the essential quantitative information pertinent to the safe disposal of **DSM502**.

Parameter	Value	Notes
CAS Number	2426616-55-7	The unique identifier for DSM502.
Molecular Formula	C16H16F3N3O	
Solubility in DMSO	250 mg/mL (773.25 mM)	Ultrasonic assistance may be required.
Recommended Storage	-20°C	For long-term stability.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	Avoid contact with these substances.

## Experimental Protocols for Safe Handling and Disposal

The following step-by-step procedures are critical for minimizing exposure risk and ensuring the proper disposal of **DSM502**.

### Personal Protective Equipment (PPE)

Before handling **DSM502**, all personnel must be equipped with the following standard laboratory PPE:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

### Spill Cleanup Protocol

In the event of a **DSM502** spill, follow these steps to decontaminate the area safely:

- **Evacuate and Ventilate:** Immediately evacuate the spill area and ensure adequate ventilation.
- **Containment:** Prevent the spill from spreading by using absorbent, non-combustible material such as sand or earth.
- **Collection:** Carefully scoop the contained material into a designated, labeled waste container.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

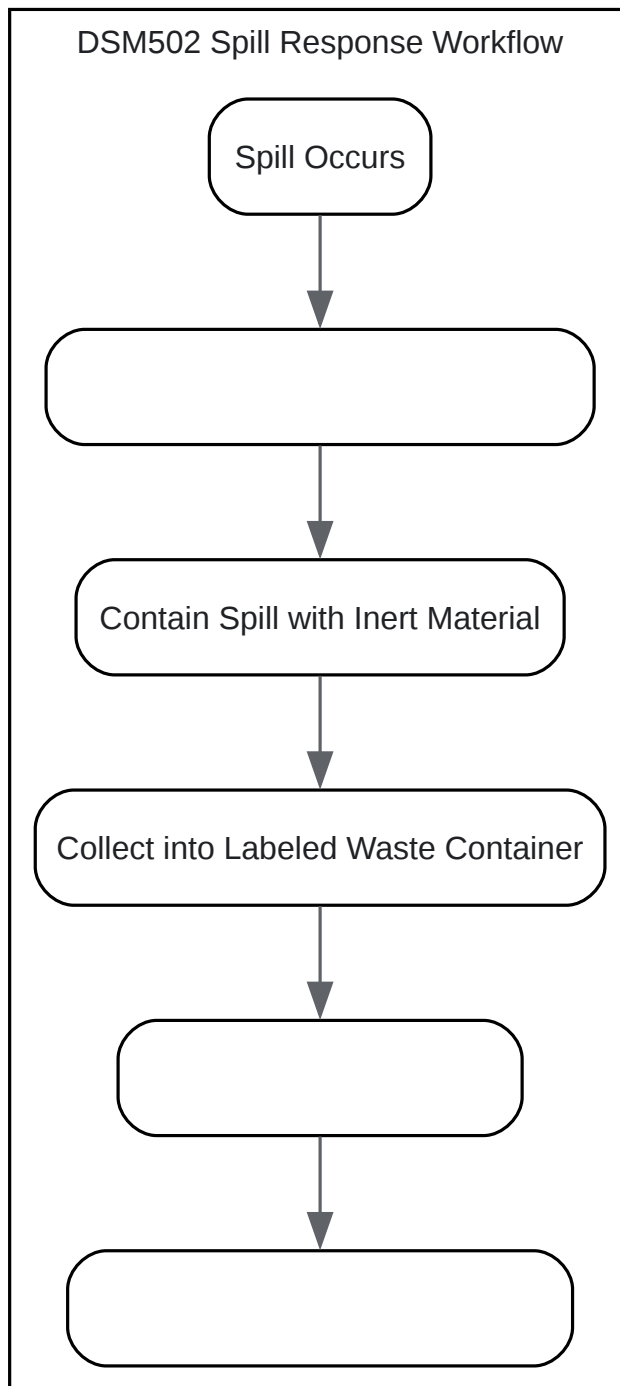
## Disposal of Unused **DSM502** and Contaminated Materials

All waste containing **DSM502** must be treated as hazardous chemical waste.

- **Waste Segregation:** Do not mix **DSM502** waste with other waste streams.
- **Containerization:** Place unused **DSM502** and any contaminated disposable materials (e.g., gloves, wipes, pipette tips) into a clearly labeled, sealed container for hazardous waste.
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**DSM502** (N-cyclopropyl-3-methyl-4-((6-(trifluoromethyl)pyridin-3-yl)methyl)-1H-pyrrole-2-carboxamide)".
- **Storage:** Store the sealed waste container in a designated, secure area away from incompatible materials, pending collection by a licensed hazardous waste disposal service.
- **Regulatory Compliance:** The final disposal of **DSM502** waste must be conducted by a licensed professional waste disposal service in accordance with all applicable federal, state, and local regulations. Do not dispose of **DSM502** down the drain or in regular trash.

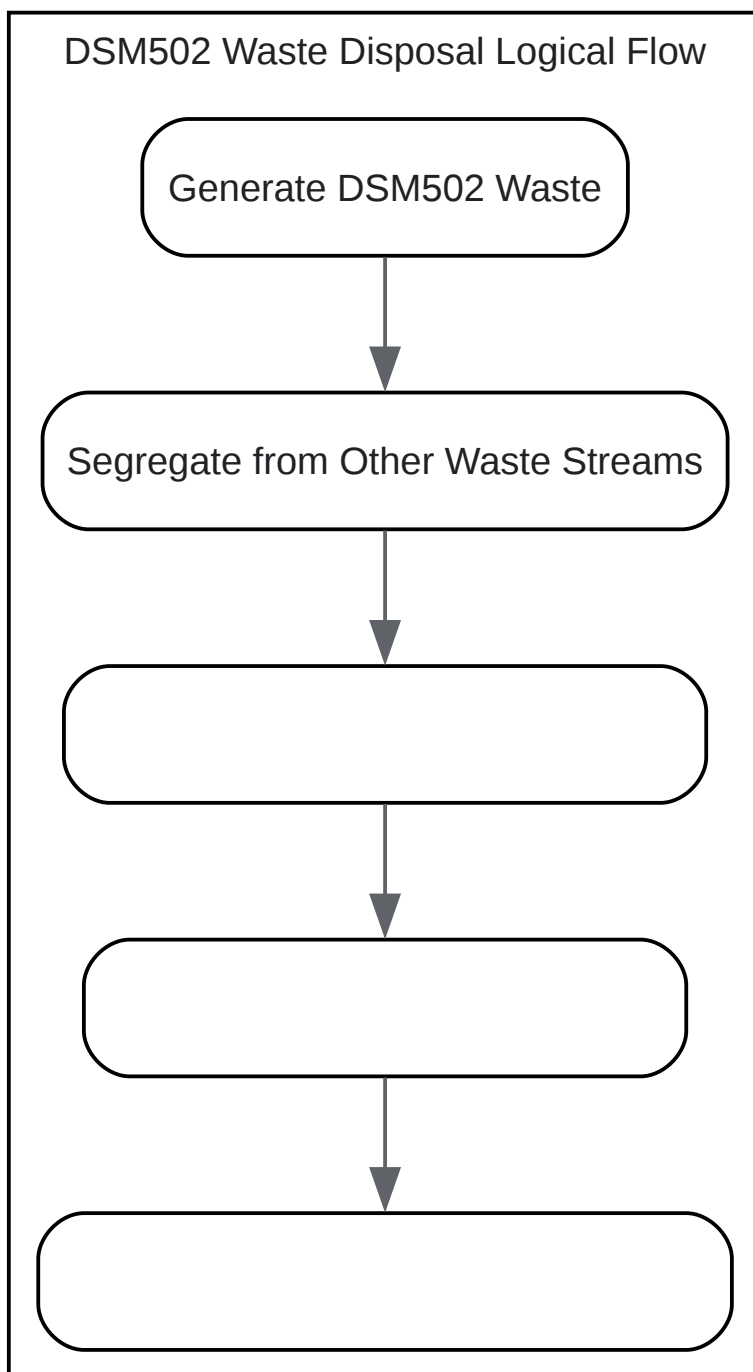
## Visualizing Procedural Workflows

To further clarify the procedural steps for safe handling and disposal, the following diagrams illustrate the key decision-making processes.



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Caption: A workflow diagram for responding to a **DSM502** spill.



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Caption: Logical flow for the proper disposal of **DSM502** waste.

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